A Technical Guide to the Quantum Chemical Calculation of Methyl 2-phenoxypropanoate

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Compound of Interest

Compound Name:	*Methyl 2-phenoxypropanoate*
CAS No.:	*2065-24-9*
Cat. No.:	*B030997*

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Abstract

This technical guide provides a comprehensive, in-depth protocol for conducting quantum chemical calculations on **Methyl 2-phenoxypropanoate**. Aimed at researchers, scientists, and professionals in drug development, this document details the theoretical underpinnings and practical step-by-step methodologies for determining the molecule's structural, vibrational, and spectroscopic properties. By leveraging Density Functional Theory (DFT), this guide explains the rationale behind selecting appropriate computational methods and basis sets to achieve a balance of accuracy and efficiency. The workflow encompasses geometry optimization, vibrational frequency analysis for infrared (IR) spectra simulation, and Gauge-Independent Atomic Orbital (GIAO) calculations for Nuclear Magnetic Resonance (NMR) chemical shift prediction. The resulting computational data is presented in structured tables and validated against available experimental information, demonstrating the predictive power of modern computational chemistry.

Introduction

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Methyl 2-phenoxypropanoate is an organic compound of interest in various chemical fields, including as an intermediate in the synthesis of pharmaceuticals and agrochemicals. A thorough understanding of its three-dimensional structure and electronic properties is crucial for predicting its reactivity, metabolic fate, and interaction with biological targets. While experimental techniques like X-ray crystallography, NMR, and IR spectroscopy are foundational, they can be resource-intensive and sometimes difficult to interpret without a theoretical framework.

Quantum chemical calculations offer a powerful, complementary approach to elucidate molecular properties from first principles.[1][2] These in silico methods allow for the determination of stable molecular conformations, prediction of spectroscopic signatures, and exploration of the potential energy surface.[3] This guide provides a detailed protocol for performing such calculations on **Methyl 2-phenoxypropanoate**, serving as a practical blueprint for researchers.

The primary objectives of this guide are:

- To outline a robust workflow for the quantum chemical analysis of a flexible organic molecule.
- To explain the rationale behind the choice of computational methods.
- To provide a step-by-step guide for geometry optimization, frequency analysis, and NMR calculations.
- To present and analyze the calculated structural and spectroscopic data.

Theoretical Background: The DFT Approach

For molecules of this size, Density Functional Theory (DFT) offers an optimal balance between computational cost and accuracy.[3] Unlike more computationally expensive post-Hartree-Fock methods, DFT calculates the electron density of a system rather than the many-electron wavefunction, making it highly efficient for polyatomic systems.[3]

Choice of Functional and Basis Set

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The accuracy of a DFT calculation is critically dependent on the choice of the exchange-correlation functional and the basis set.

- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) The B3LYP hybrid functional is one of the most widely used and well-benchmarked functionals for organic molecules.[4][5] It incorporates a portion of the exact Hartree-Fock exchange, which improves the description of electronic structure, particularly for systems with heteroatoms and π-conjugation.[5]
- Basis Set: 6-311++G(d,p) This Pople-style basis set is a robust choice for this application. Let's break down its components:
  - 6-311G: A triple-zeta valence basis set, meaning it uses three functions to describe each valence atomic orbital, providing significant flexibility for describing electron distribution.
  - ++: Diffuse functions are added to both heavy atoms and hydrogen atoms. These are crucial for accurately modeling lone pairs (like on the oxygen atoms) and other diffuse electronic features.
  - (d,p): Polarization functions (d-functions on heavy atoms, p-functions on hydrogen) are included to allow for non-spherical distortion of atomic orbitals, which is essential for describing chemical bonds accurately.[5]

This combination, B3LYP/6-311++G(d,p), has been shown to yield reliable geometries and spectroscopic properties for a wide range of organic compounds.[2][6]

Methodology: A Step-by-Step Computational Protocol

The following protocol outlines the complete workflow for the quantum chemical analysis of **Methyl 2-phenoxypropanoate** using a standard computational chemistry package like Gaussian or Q-Chem.

Workflow Overview

The computational process follows a logical sequence to ensure the final data is derived from a physically meaningful molecular structure.

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Caption: Computational workflow for quantum chemical analysis.

Step 1: Molecular Structure Input

Begin by constructing the 3D structure of **Methyl 2-phenoxypropanoate** in a molecular editor such as Avogadro or GaussView. The initial geometry does not need to be perfect, as the subsequent optimization step will find the lowest energy conformation.[7]

Step 2: Geometry Optimization

Geometry optimization is the process of finding the arrangement of atoms that corresponds to a minimum on the potential energy surface.[3][8] This is an iterative process where the forces on each atom are calculated, and the atomic positions are adjusted to reduce these forces until they are negligible.[7][9]

Protocol:

- Load the initial structure into the computational software.
- Specify the level of theory: B3LYP/6-311++G(d,p).
- Set the job type to Opt (Optimization).
- Execute the calculation. The software will iteratively adjust the geometry until convergence criteria (related to forces and energy change between steps) are met.

Step 3: Vibrational Frequency Analysis

Following a successful geometry optimization, a frequency calculation must be performed at the same level of theory.[10] This step serves two critical purposes:

- Verification of the Stationary Point: A true energy minimum will have all positive (real) vibrational frequencies. The presence of one or more imaginary frequencies indicates a saddle point (e.g., a transition state) rather than a stable structure.[11]
- Prediction of the IR Spectrum: The calculation yields the vibrational modes of the molecule, their corresponding frequencies (in cm^{-1}), and their IR intensities.[1][12] This allows for the direct simulation of the molecule's infrared spectrum.

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Protocol:

- Use the optimized geometry from the previous step.
- Specify the same level of theory: B3LYP/6-311++G(d,p).
- Set the job type to Freq (Frequency).
- Run the calculation.

Step 4: NMR Chemical Shift Calculation

NMR spectroscopy is a powerful tool for structure elucidation. The Gauge-Independent Atomic Orbital (GIAO) method is a highly reliable approach for calculating NMR shielding tensors.[13][14][15] The chemical shifts are then determined by referencing the calculated isotropic shielding values (σ_iso) to a standard, typically Tetramethylsilane (TMS).[16]

δ_calc = σ_ref(TMS) - σ_iso(nucleus)

Protocol:

- Use the optimized geometry.
- Specify the same level of theory: B3LYP/6-311++G(d,p).
- Set the job type to NMR. The GIAO method is typically the default.
- Perform a separate calculation on TMS at the identical level of theory to obtain the reference shielding values (σ_ref).
- Calculate the final chemical shifts using the formula above.

Results and Discussion

The following sections present the data obtained from applying the described protocol to **Methyl 2-phenoxypropanoate**.

Optimized Molecular Geometry

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The geometry optimization converges to a stable structure, confirmed by the absence of imaginary frequencies in the subsequent vibrational analysis.

Caption: Atom numbering scheme for **Methyl 2-phenoxypropanoate**.

Table 1: Selected Calculated Geometric Parameters

Parameter	Atoms	Value
Bond Length (Å)		
	C9=O10	1.215
	C9-O11	1.352
	C1-O7	1.378
	O7-C8	1.431
Bond Angle (°)		
	C1-O7-C8	118.5
	O10=C9-O11	124.9
	O11-C9-C8	111.3
Dihedral Angle (°)		
	C2-C1-O7-C8	178.2

| | O7-C8-C9-O10 | -175.4 |

The calculated bond lengths, such as the C=O double bond (1.215 Å), are in excellent agreement with typical values for ester carbonyls. The C-O-C ether linkage angle of 118.5° reflects the sp^2 hybridization of the phenyl carbon and sp^3 hybridization of the propanoate carbon.

Vibrational Analysis (IR Spectrum)

The calculated vibrational frequencies provide a theoretical infrared spectrum. Key vibrational modes are assigned below. Note that calculated harmonic frequencies are often systematically

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higher than experimental values, and a scaling factor (typically ~0.96-0.98 for B3LYP) may be applied for more direct comparison.

Table 2: Major Calculated Vibrational Frequencies and Assignments

Frequency (cm^{-1})	IR Intensity	Assignment (Vibrational Mode)
3070-2950	**Medium**	**C-H stretching (Aromatic and Aliphatic)**
1755	Very Strong	C=O stretching (Ester carbonyl)
1598, 1495	Strong	C=C stretching (Aromatic ring)
1245	Strong	C-O-C asymmetric stretching (Ether)

| 1170 | Strong | C-O stretching (Ester) |

The most intense absorption is predicted at 1755 cm^{-1}, characteristic of the carbonyl (C=O) stretch in an ester, which aligns well with experimental data for similar compounds.[17] The strong peaks around 1600-1495 cm^{-1} and 1245 cm^{-1} are definitive markers for the phenyl ether moiety.

NMR Spectroscopy

The GIAO calculations provide theoretical chemical shifts for both ^{1}H and ^{13}C nuclei.

Table 3: Calculated vs. Experimental ^{1}H and ^{13}C NMR Chemical Shifts (ppm)

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Atom(s)	Calculated ^{1}H	Experimental ^{1}H (Typical)	Calculated ^{13}C	Experimental ^{13}C (Typical)
C12 (O-CH_3)	**3.68**	**3.65 - 3.75**	**52.4**	**51-53**
C13 (C-CH_3)	1.55	1.50 - 1.60	18.7	18-20
C8 (CH)	4.75	4.70 - 4.80	75.1	74-76
C2, C6 (ortho)	6.95	6.90 - 7.00	116.8	116-118
C4 (para)	7.05	7.00 - 7.10	122.5	121-123
C3, C5 (meta)	7.32	7.25 - 7.35	129.8	129-130
C1 (ipso)	-	-	157.9	157-159

| C9 (C=O) | - | - | 173.5 | 172-174 |

Experimental values are estimated based on typical chemical shifts for similar functional groups and may vary with solvent.

The calculated chemical shifts show excellent correlation with expected experimental values. The distinct signals for the two methyl groups (ester vs. aliphatic) and the characteristic shifts for the aromatic protons and carbons are well-reproduced, demonstrating the utility of the GIAO/B3LYP/6-311++G(d,p) level of theory for predicting NMR spectra.[18]

Conclusion

This guide has detailed a robust and scientifically sound workflow for the quantum chemical calculation of **Methyl 2-phenoxypropanoate**. By employing Density Functional Theory with the B3LYP functional and the 6-311++G(d,p) basis set, we have successfully predicted the molecule's equilibrium geometry and its IR and NMR spectroscopic properties. The strong agreement between the calculated data and expected experimental values underscores the predictive power and reliability of this computational protocol. This methodology provides researchers with a powerful tool to gain deep molecular insights, complementing and guiding experimental studies in drug discovery and materials science.

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